

Technical Support Center: Safe Disposal of 2-Ethoxyethyl Acetate Waste

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Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe disposal methods for **2-Ethoxyethyl acetate** waste in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Ethoxyethyl acetate** waste?

A1: **2-Ethoxyethyl acetate** is a flammable liquid and is classified as a hazardous substance.^[1]^[2]^[3] Key hazards include:

- **Flammability:** It is a combustible liquid with a flash point of approximately 51°C (124°F), and its vapors can form explosive mixtures with air.^[1]^[2]^[3]^[4] All sources of ignition should be avoided when handling this waste.
- **Toxicity:** It is harmful if inhaled, swallowed, or absorbed through the skin.^[1]^[3]
- **Reproductive Hazard:** **2-Ethoxyethyl acetate** is a known reproductive toxin and may damage fertility or the unborn child.^[2]^[3]^[5] Exposure to pregnant women should be strictly avoided.^[4]
- **Organ Damage:** Prolonged or repeated exposure may cause damage to the blood, liver, and kidneys.^[4]^[6]
- **Irritation:** It can cause irritation to the eyes, skin, and respiratory tract.^[6]^[7]

Q2: Can I dispose of small amounts of **2-Ethoxyethyl acetate** waste down the drain?

A2: No, you should not dispose of **2-Ethoxyethyl acetate** waste down the drain.^{[8][9]} It is soluble in water, but it is also a hazardous chemical that can harm the environment and aquatic organisms.^{[4][6]} All chemical waste, including **2-Ethoxyethyl acetate**, should be collected and disposed of through a licensed hazardous waste disposal service.^{[10][11]}

Q3: What materials are incompatible with **2-Ethoxyethyl acetate** waste?

A3: **2-Ethoxyethyl acetate** is incompatible with the following materials, and should not be mixed with them in a waste container:^{[1][2][7]}

- Strong acids
- Strong bases (alkalis)
- Strong oxidizing agents
- Nitrates^{[1][7]}

Mixing with incompatible materials can lead to dangerous chemical reactions.^[12] Always use separate, clearly labeled waste containers for different waste streams.^{[13][14]}

Q4: How should I label a waste container for **2-Ethoxyethyl acetate**?

A4: All waste containers must be clearly labeled.^{[11][12]} The label for **2-Ethoxyethyl acetate** waste should include:

- The full chemical name: "**2-Ethoxyethyl acetate**"
- The words "Hazardous Waste"
- A description of the hazards (e.g., "Flammable," "Toxic," "Reproductive Hazard")
- The date the waste was first added to the container
- The name of the principal investigator or lab group

Q5: What should I do in case of a spill of **2-Ethoxyethyl acetate** waste?

A5: In the event of a spill, follow these steps:

- Evacuate all non-essential personnel from the immediate area.
- Eliminate all sources of ignition.[\[2\]](#)[\[5\]](#)
- Ensure the area is well-ventilated.
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (butyl or neoprene are recommended, nitrile is not), chemical splash goggles, and a lab coat.
[\[8\]](#)
- Contain the spill using an inert absorbent material like vermiculite or sand.
- Carefully collect the absorbed material and contaminated items into a designated, sealable hazardous waste container.[\[9\]](#)
- Label the container as "Spill Debris with **2-Ethoxyethyl acetate**" and dispose of it as hazardous waste.[\[9\]](#)
- Clean the spill area thoroughly.

Troubleshooting Guide

Issue	Possible Cause	Solution
Bulging waste container	Chemical reaction generating gas.	This is a dangerous situation. Do not handle the container. Evacuate the area and contact your institution's Environmental Health and Safety (EHS) office or emergency services immediately. [14]
Leaking waste container	Improperly sealed or damaged container.	Wearing appropriate PPE, place the leaking container into a larger, compatible, and properly labeled secondary containment bin. Report the incident to your EHS office.
Unsure if waste is contaminated with 2-Ethoxyethyl acetate	Cross-contamination during an experiment.	Treat the waste as hazardous and assume it is contaminated with 2-Ethoxyethyl acetate. Dispose of it following the procedures for this chemical. It is always better to err on the side of caution with unknown waste. [9]
Waste disposal contractor will not accept the waste container	Improper labeling or mixing of incompatible wastes.	Review your institution's waste disposal guidelines and ensure the container is labeled correctly and only contains compatible chemicals. Contact your EHS office for assistance in rectifying the issue.

Summary of Chemical and Physical Properties

Property	Value
Chemical Formula	C ₆ H ₁₂ O ₃ [1]
Molar Mass	132.16 g/mol
Appearance	Colorless to light yellow liquid with a mild, sweet, or aromatic odor[2][3][6][7][15]
Boiling Point	156 °C (313 °F)[1][2][4][7]
Melting Point	-62 °C (-79 °F)[1][2][4][7]
Flash Point	51 °C (124 °F)[1][2][4]
Solubility in Water	229 g/L at 20 °C[1]
Density	0.975 g/mL at 25 °C
Vapor Pressure	2 mmHg at 20 °C[7]
UN Number	1172[1][2]

Protocol for Collection and Temporary Storage of 2-Ethoxyethyl Acetate Waste

This protocol outlines the standard operating procedure for the safe collection and temporary storage of **2-Ethoxyethyl acetate** waste prior to disposal by a certified waste management provider.

1.0 Purpose To ensure the safe and compliant collection and temporary storage of **2-Ethoxyethyl acetate** waste in a laboratory setting.

2.0 Scope This protocol applies to all laboratory personnel who generate waste containing **2-Ethoxyethyl acetate**.

3.0 Personal Protective Equipment (PPE)

- Safety glasses or goggles
- Chemical-resistant gloves (butyl or neoprene recommended)[8]

- Lab coat

4.0 Materials

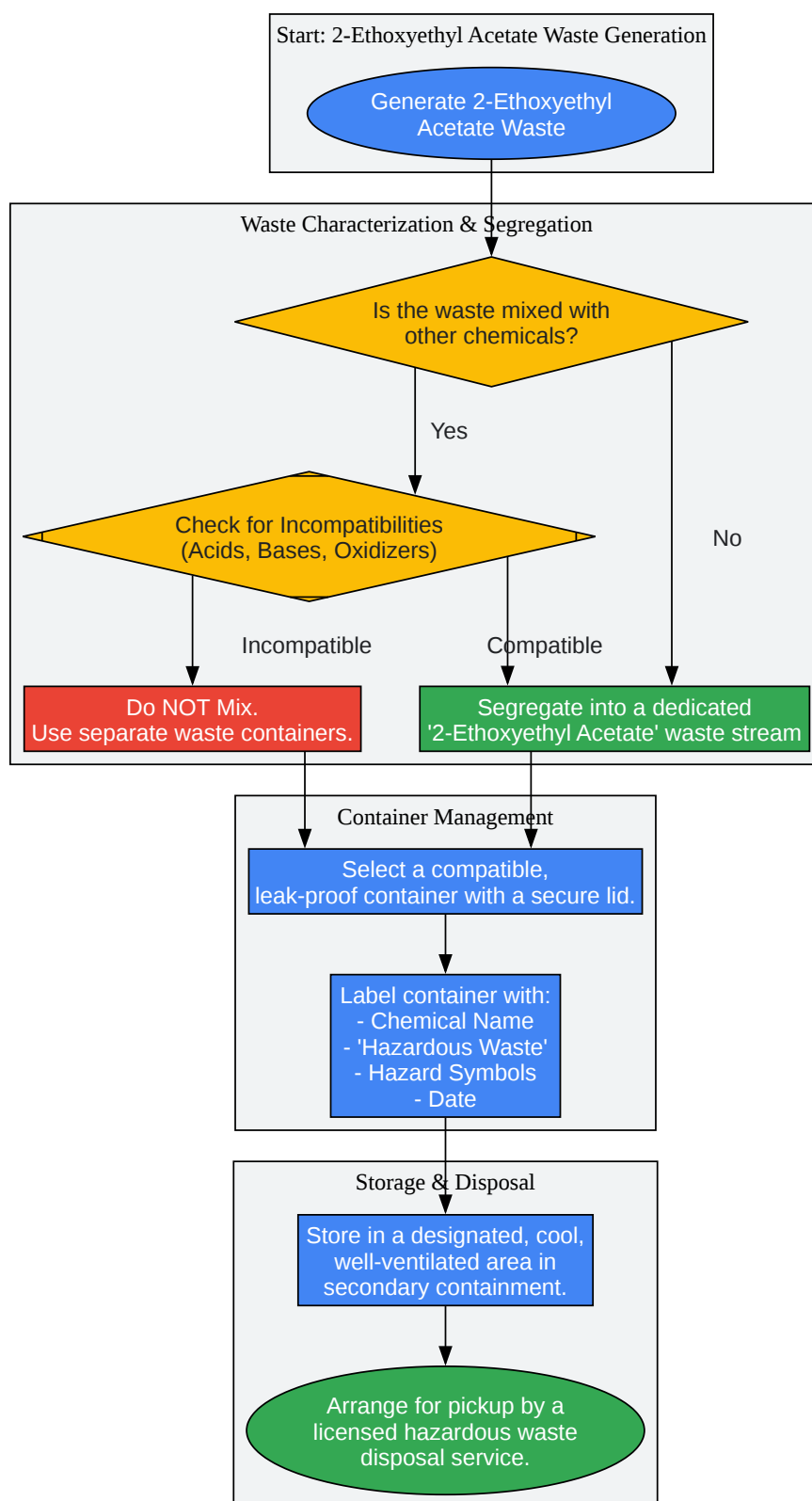
- Designated hazardous waste container (chemically compatible, e.g., polyethylene) with a secure lid
- Hazardous waste labels
- Secondary containment bin

5.0 Procedure

- Container Preparation:
 1. Obtain a clean, dry, and chemically compatible waste container.
 2. Affix a hazardous waste label to the container.
 3. Fill out the label with "**2-Ethoxyethyl acetate**" and other required information.
- Waste Collection:
 1. Pour the **2-Ethoxyethyl acetate** waste into the designated container using a funnel to prevent spills.
 2. Do not mix with incompatible chemicals such as strong acids, bases, or oxidizing agents.
[\[1\]](#)[\[7\]](#)
 3. Do not fill the container to more than 80% of its capacity to allow for vapor expansion.
 4. Securely close the container lid after each addition of waste.
- Temporary Storage:
 1. Store the waste container in a designated, well-ventilated, and cool area, away from direct sunlight and sources of ignition.[\[5\]](#)[\[8\]](#)
 2. Place the waste container in a secondary containment bin to catch any potential leaks.

3. Ensure the storage area is clearly marked as a hazardous waste accumulation point.
- Disposal Request:
 1. Once the container is full or has reached the designated accumulation time limit set by your institution, arrange for pickup by your licensed hazardous waste disposal service.

Disposal Workflow



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Caption: Decision workflow for the safe disposal of **2-Ethoxyethyl acetate** waste.

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